

Physical and chemical properties of Methyl(2-methylsilylethyl)silane

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Compound of Interest

Compound Name: Methyl(2-methylsilylethyl)silane

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An In-depth Technical Guide to Methyl(2-methylsilylethyl)silane

Disclaimer: Direct experimental data for the physical and chemical properties of **Methyl(2-methylsilylethyl)silane** is not readily available in existing scientific literature. This guide provides a theoretical and predictive overview based on the established principles of organosilicon chemistry and by drawing analogies from structurally similar compounds. The proposed experimental protocols are hypothetical and should be adapted and optimized under appropriate laboratory settings.

Introduction

Methyl(2-methylsilylethyl)silane, with the chemical structure $\text{CH}_3\text{SiH}_2\text{CH}_2\text{CH}_2\text{SiH}_3$, is an organosilicon compound belonging to the class of disilabutanes. Its structure, featuring two reactive Si-H bonds and a flexible ethylene bridge, suggests its potential as a precursor in materials science, particularly in the synthesis of polysilacarbosilanes, and as a cross-linking agent. This guide outlines the predicted physical and chemical properties, a plausible synthetic route, and proposed experimental protocols for its characterization.

Predicted Physical and Chemical Properties

The physical properties of **Methyl(2-methylsilylethyl)silane** can be estimated by considering the properties of related alkanes, silanes, and silylethanes.

Property	Predicted Value	Notes
Molecular Formula	C ₃ H ₁₂ Si ₂	
Molecular Weight	104.30 g/mol	
Appearance	Colorless liquid	By analogy to similar small organosilanes.
Boiling Point	~70-90 °C	Estimated based on the boiling points of related compounds like 1,2-disilylethane and considering the addition of two methyl groups.
Density	~0.75-0.85 g/cm ³	By analogy to similar organosilanes.
Solubility	Soluble in nonpolar organic solvents (e.g., alkanes, ethers, toluene). Insoluble in water.	Typical for small, nonpolar organosilicon compounds.

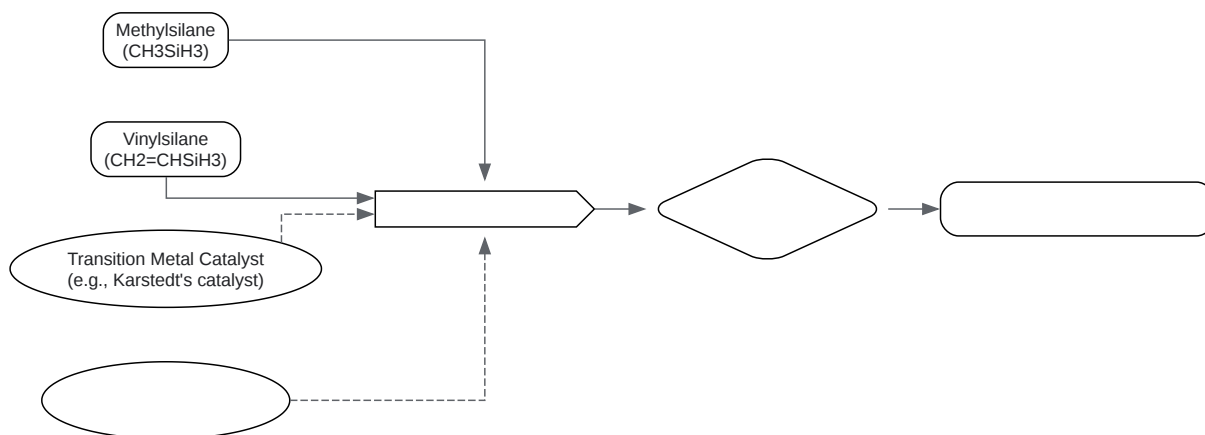
The chemical properties are dictated by the presence of the silicon-hydrogen (Si-H) and silicon-carbon (Si-C) bonds. The Si-H bond is known to be reactive and is the primary site for chemical transformations.

- **Reactivity of Si-H Bonds:** Hydrosilanes are known to undergo a variety of reactions. The Si-H bond is weaker than a C-H bond and has a reversed polarity ($\text{Si}\delta^+-\text{H}\delta^-$)[1]. This makes the hydrogen atom hydridic and susceptible to transfer to electrophilic centers.
- **Hydrosilylation:** The Si-H bonds can add across double or triple bonds in the presence of a catalyst, a reaction known as hydrosilylation.
- **Reaction with Water:** In the presence of suitable catalysts, such as platinum-based catalysts, hydrosilanes can react with water to produce silanols and hydrogen gas[1].
- **Oxidation:** The Si-H bonds are susceptible to oxidation, potentially forming siloxanes. The compound may be pyrophoric, igniting spontaneously in air, a characteristic of some hydrosilanes[1].

- Ionic Hydrogenation: In the presence of a strong acid, hydrosilanes can act as hydride donors to reduce carbocations in a process known as ionic hydrogenation[1].
- Reaction with Transition Metals: Hydrosilanes can react with transition metal complexes via oxidative addition or σ -bond metathesis, leading to the formation of metal-silyl complexes.

Proposed Synthesis

A plausible and efficient method for the synthesis of **Methyl(2-methylsilylethyl)silane** is the transition-metal-catalyzed hydrosilylation of vinylsilane with methylsilane. This reaction involves the addition of the Si-H bond of methylsilane across the double bond of vinylsilane.



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Caption: Proposed synthesis workflow for **Methyl(2-methylsilylethyl)silane** via hydrosilylation.

Predicted Spectroscopic Data

The following spectroscopic data are predicted for **Methyl(2-methylsilylethyl)silane** based on the analysis of similar structures.

^1H NMR	Predicted Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~0.1 - 0.3	Triplet	3H	CH ₃ -SiH ₂ -	
~0.5 - 0.8	Multiplet	4H	-SiH ₂ -CH ₂ -CH ₂ - SiH ₃	
~3.5 - 3.8	Quartet	2H	CH ₃ -SiH ₂ -	
~3.5 - 3.8	Triplet	3H	-CH ₂ -SiH ₃	

^{13}C NMR	Predicted Chemical Shift (ppm)	Assignment
~ -5 to 5	CH ₃ -SiH ₂ -	
~ 5 to 15	-SiH ₂ -CH ₂ -CH ₂ -SiH ₃	

^{29}Si NMR	Predicted Chemical Shift (ppm)	Assignment
~ -30 to -60	CH ₃ -SiH ₂ - and -CH ₂ -SiH ₃	

Proposed Experimental Protocols

Synthesis of Methyl(2-methylsilylethyl)silane

Objective: To synthesize **Methyl(2-methylsilylethyl)silane** via the hydrosilylation of vinylsilane with methylsilane.

Materials:

- Methylsilane (CH₃SiH₃)
- Vinylsilane (CH₂=CHSiH₃)
- Karstedt's catalyst (platinum-divinyltetramethyldisiloxane complex) in xylene

- Anhydrous toluene
- Standard Schlenk line and glassware
- Magnetic stirrer and heating mantle

Procedure:

- All glassware should be dried in an oven and assembled under an inert atmosphere (e.g., nitrogen or argon).
- In a Schlenk flask equipped with a magnetic stir bar and a condenser, dissolve vinylsilane (1 equivalent) in anhydrous toluene.
- Add Karstedt's catalyst (e.g., 10-50 ppm Pt relative to the vinylsilane).
- Cool the solution to 0 °C in an ice bath.
- Slowly add methylsilane (1.1 equivalents) to the stirred solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to 50-60 °C for several hours.
- Monitor the reaction progress by ^1H NMR spectroscopy by taking aliquots from the reaction mixture. The disappearance of the vinyl protons of vinylsilane will indicate the completion of the reaction.
- Once the reaction is complete, cool the mixture to room temperature.
- The product can be purified by fractional distillation under an inert atmosphere to remove the solvent and any unreacted starting materials.

Characterization

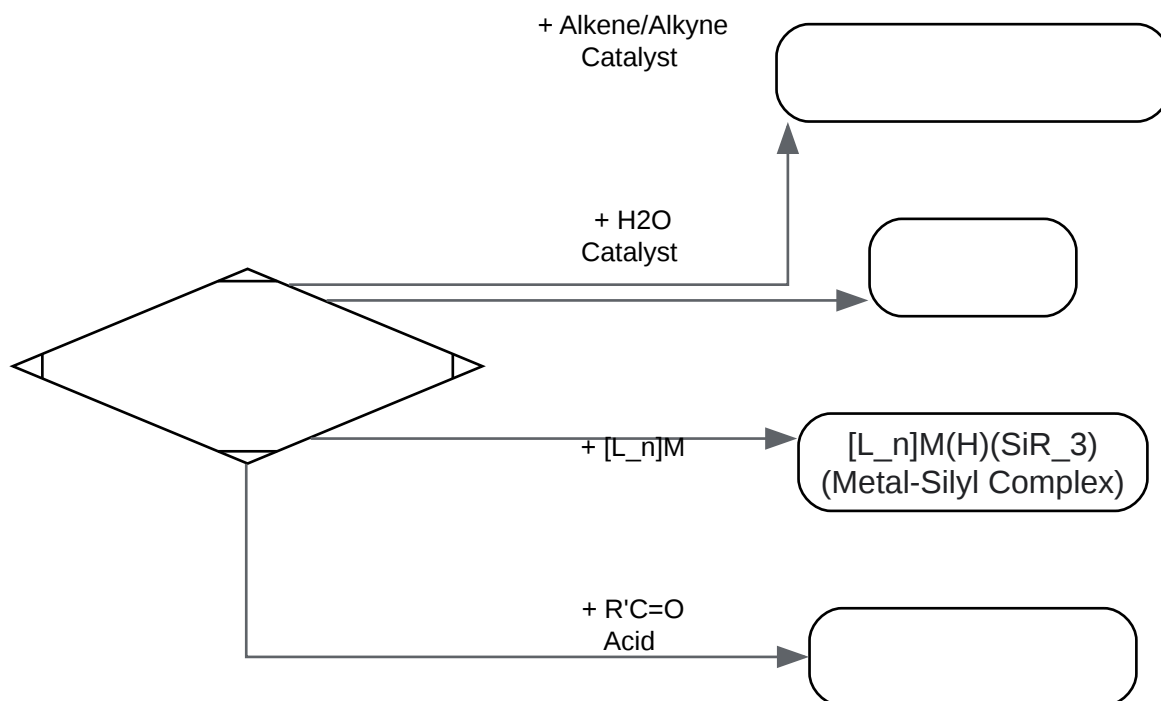
Objective: To confirm the identity and purity of the synthesized **Methyl(2-methylsilylethyl)silane**.

Methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: To determine the proton environment and confirm the structure. The sample should be prepared in a deuterated solvent (e.g., C_6D_6 or CDCl_3) under an inert atmosphere.
 - ^{13}C NMR: To identify the carbon skeleton of the molecule.
 - ^{29}Si NMR: To confirm the presence and environment of the two silicon atoms.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern of the compound. Electron ionization (EI) or chemical ionization (CI) techniques can be used.
- Infrared (IR) Spectroscopy: To identify the characteristic functional groups. The Si-H stretching vibration is expected to appear in the region of $2100\text{--}2200\text{ cm}^{-1}$.

Reactivity and Potential Applications

The presence of reactive Si-H bonds in **Methyl(2-methylsilylethyl)silane** makes it a versatile building block in organosilicon chemistry.



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Caption: General reactivity pathways for a hydrosilane, applicable to **Methyl(2-methylsilylethyl)silane**.

Potential Applications:

- **Precursor to Ceramics:** Upon pyrolysis, it could serve as a precursor for silicon carbide (SiC) or silicon carbonitride (SiCN) ceramics.
- **Cross-linking Agent:** The two Si-H groups allow it to act as a cross-linker for polymers containing reactive functional groups.
- **Monomer for Polysilacarbosilanes:** It can be used as a monomer in the synthesis of polysilacarbosilanes, which are polymers with alternating silicon and carbon atoms in the backbone. These polymers have applications in high-performance materials.
- **Surface Modification:** It could be used to modify the surface of materials to impart hydrophobicity or other desired properties.

Safety and Handling

Hydrosilanes, especially those with a high Si-H to Si-C ratio, can be pyrophoric and may ignite spontaneously upon contact with air. They can also react vigorously with water, releasing flammable hydrogen gas. Therefore, **Methyl(2-methylsilylethyl)silane** should be handled with extreme caution in an inert and dry atmosphere. Appropriate personal protective equipment (PPE), including flame-retardant lab coats, safety glasses, and gloves, should be worn at all times. All reactions should be conducted in a well-ventilated fume hood.

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